

Technical Overview: Butanenitrile, 4-(dichlorophenylsilyl)-

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Compound of Interest

Compound Name: Butanenitrile, 4-(dichlorophenylsilyl)-

Cat. No.: B090840

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CAS Number: 1078-96-2

This technical guide serves to provide an overview of the currently available information for "**Butanenitrile, 4-(dichlorophenylsilyl)-**" targeted towards researchers, scientists, and drug development professionals.

Chemical Identification and Properties

A thorough search of scientific and regulatory databases confirms the Chemical Abstracts Service (CAS) number for "**Butanenitrile, 4-(dichlorophenylsilyl)-**" to be 1078-96-2.^{[1][2][3]} This identifier is crucial for accurate tracking and sourcing of the compound.

Basic chemical property data is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ Cl ₂ NSi	U.S. EPA
Synonyms	3-Cyanopropylphenyldichlorosilane	Multiple Suppliers

Quantitative data beyond the molecular formula is not readily available in the public domain.

Synthesis and Experimental Protocols

Despite a comprehensive search for detailed experimental protocols, specific synthesis procedures for "**Butanenitrile, 4-(dichlorophenylsilyl)-**" are not publicly documented in scientific literature or technical guides. The compound is listed in various chemical supplier catalogs, suggesting its availability for research purposes, but the proprietary synthesis methods are not disclosed.

No peer-reviewed articles detailing its use in specific experimental workflows, including reaction kinetics, spectroscopic data, or applications in medicinal chemistry, were identified.

Applications in Drug Development and Signaling Pathways

Currently, there is no available information in published research to suggest the use of "**Butanenitrile, 4-(dichlorophenylsilyl)-**" in drug development or its interaction with any biological signaling pathways. Its primary utility appears to be as a chemical intermediate or building block, though specific applications are not well-documented.

Logical Relationship Diagram

Due to the limited information, a detailed experimental workflow or signaling pathway cannot be constructed. However, a conceptual diagram illustrating the logical flow of information gathering for a chemical entity like "**Butanenitrile, 4-(dichlorophenylsilyl)-**" is presented below.

Caption: Logical workflow for chemical compound characterization.

Note: The colored nodes in the diagram represent the type of information sought. Blue nodes indicate foundational identification, green for basic properties, red for synthetic details, and yellow for application-specific data. The lack of detailed information for "**Butanenitrile, 4-(dichlorophenylsilyl)-**" prevents the full population of this workflow.

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References

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